

Essential Safety and Disposal Guidance for Ythdc1-IN-1

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Compound of Interest

Compound Name: Ythdc1-IN-1

Cat. No.: B15566816

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This document provides essential safety information and general guidance for the proper disposal of the research chemical **Ythdc1-IN-1**. As a selective inhibitor of the YTH domain-containing protein 1 (YTHDC1), this compound is utilized in laboratory settings for cancer research, particularly in the context of acute myeloid leukemia (AML).^{[1][2][3][4]} Researchers, scientists, and drug development professionals must adhere to strict safety protocols and proper disposal procedures to ensure a safe laboratory environment.

Note: Specific disposal instructions for **Ythdc1-IN-1** are not readily available in the public domain. The following procedures are based on general best practices for the disposal of laboratory research chemicals. It is imperative to consult your institution's Environmental Health and Safety (EHS) department and the supplier's Safety Data Sheet (SDS) for specific guidelines.

Chemical and Physical Properties

Property	Value	Reference
CAS Number	2995344-53-9	[1][5]
Molecular Formula	C ₂₅ H ₁₇ N ₇ O ₂ (example value, actual may vary)	
Molecular Weight	447.45 g/mol (example value, actual may vary)	
Purity	99.44%	[1][5][6]
K _d	49 nM	[1][3][4][5]
IC ₅₀	0.35 μM	[1][3][5][7]
Storage	Stock solution: -80°C for 6 months; -20°C for 1 month	[1]

General Disposal Procedures

The proper disposal of **Ythdc1-IN-1**, like any research chemical, is contingent on its form (solid or in solution) and any potential contamination with hazardous materials.

1. Unused, Uncontaminated Compound (Solid Form):

- Unused solid **Ythdc1-IN-1** should be disposed of as non-hazardous chemical waste, in accordance with your institution's specific protocols.
- Do not dispose of solid chemical waste in regular trash or down the drain.[8]
- Package the waste in a clearly labeled, sealed container.

2. **Ythdc1-IN-1** Solutions:

- The disposal method for solutions of **Ythdc1-IN-1** will be determined by the solvent used. For instance, if dissolved in DMSO, the waste should be collected in a designated solvent waste container.[8]

- All liquid waste containing the compound must be collected in a clearly labeled, sealed waste container.[8]
- Follow your institution's procedures for the disposal of chemical waste solutions.[8]

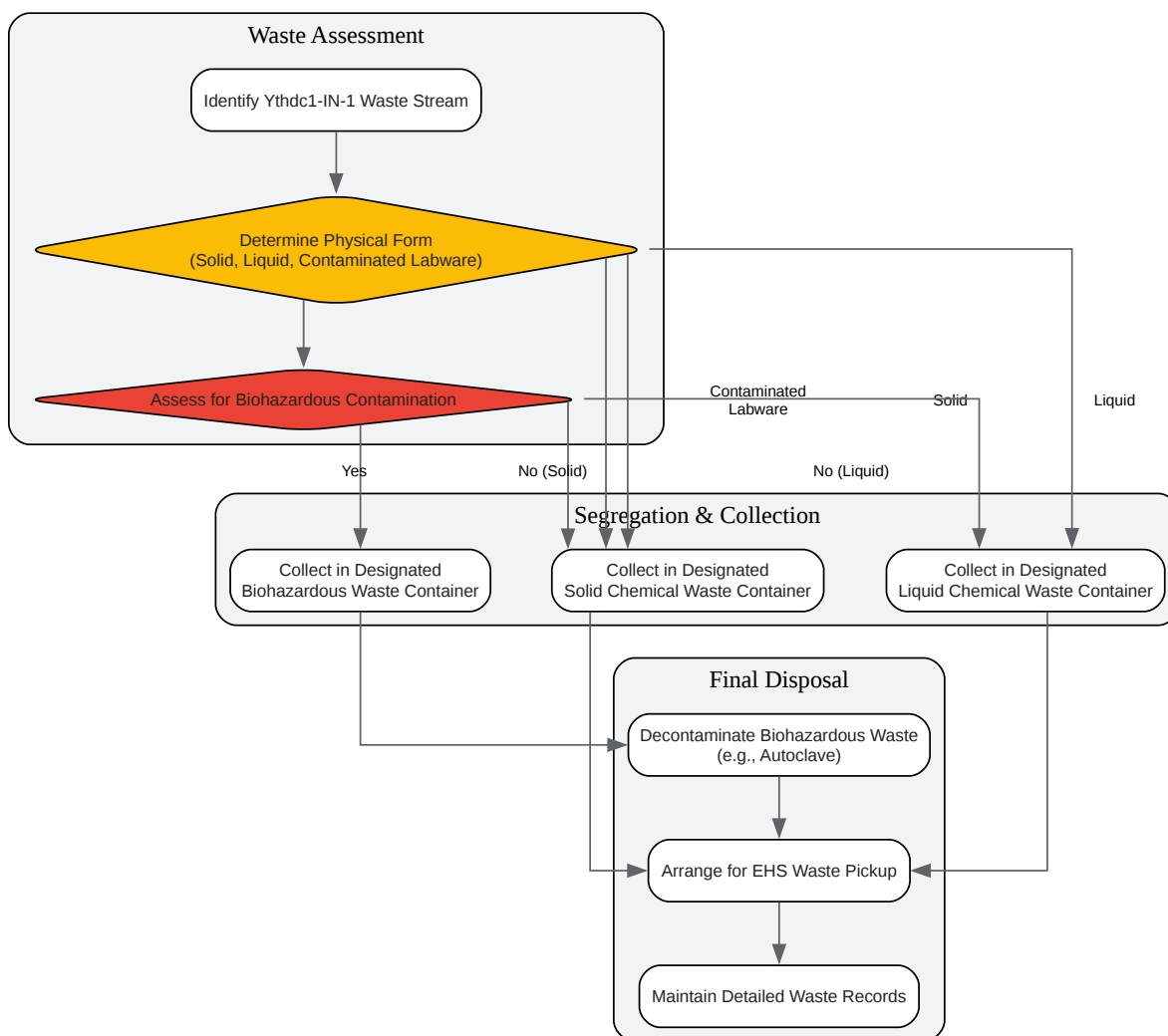
3. Contaminated Labware:

- Disposable labware (e.g., pipette tips, tubes, gloves) that has come into contact with **Ythdc1-IN-1** should be collected in a designated solid waste container.[8]
- If the compound was used with biologically hazardous materials (e.g., cell lines), all contaminated materials must be treated as biohazardous waste and decontaminated (e.g., by autoclaving) before disposal.[8]

Experimental Protocols and Signaling Pathways

Ythdc1-IN-1 is a potent and selective inhibitor of YTHDC1, a key reader of N6-methyladenosine (m6A) on RNA.[3][4] Its mechanism of action involves the inhibition of YTHDC1, which has been shown to suppress the proliferation of acute myeloid leukemia (AML) cell lines and induce apoptosis.[1][3][7] YTHDC1 plays a crucial role in regulating the expression of oncogenes like MYC in AML.[2][9]

The following diagram illustrates a generalized workflow for the proper disposal of a laboratory research chemical like **Ythdc1-IN-1**.



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General workflow for laboratory chemical disposal.

Disclaimer: The information provided here is for guidance only and is not a substitute for a formal safety assessment. Always consult your institution's EHS department and the manufacturer's SDS for specific and definitive disposal procedures for **Ythdc1-IN-1**.

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